

Amoxicillin-13C6 CAS number and chemical identifiers

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Compound of Interest

Compound Name: Amoxicillin-13C6

Cat. No.: B1151688

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Amoxicillin-13C6: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Amoxicillin-13C6**, a stable isotope-labeled version of the widely used β -lactam antibiotic, amoxicillin. This document furnishes detailed information on its chemical identifiers, physicochemical properties, and relevant experimental protocols, making it an essential resource for professionals in drug development and scientific research.

Core Data Summary

The following tables provide a structured summary of the key quantitative data for **Amoxicillin-13C6**.

Table 1: Chemical Identifiers for Amoxicillin-13C6

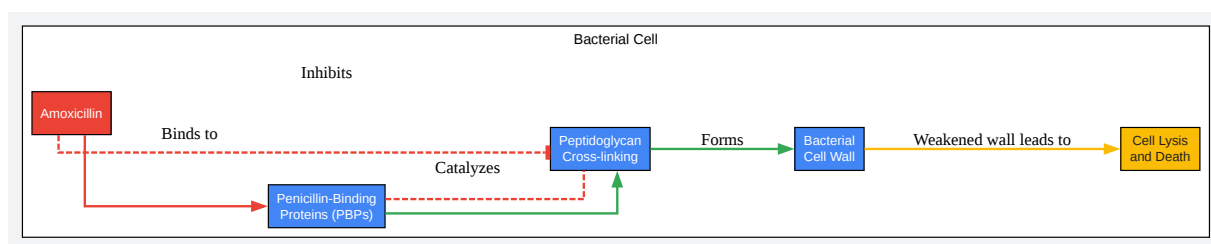
Identifier	Value
CAS Number	26787-78-0 (for unlabeled Amoxicillin, often used as a reference as a specific CAS for the ¹³ C6 variant is not consistently available)[1][2]
Molecular Formula	C ₁₀ ¹³ C ₆ H ₁₉ N ₃ O ₅ S[1][3][4]
Molecular Weight	371.36 g/mol [1][3][4]
IUPAC Name	(2S,5R,6R)-6-[[[(2R)-2-Amino-2-(4-hydroxyphenyl-1,2,3,4,5,6- ¹³ C ₆)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid[4]
InChI	InChI=1S/C16H19N3O5S/c1-16(2)11(15(23)24)19-13(22)10(14(19)25-16)18-12(21)9(17)7-3-5-8(20)6-4-7/h3-6,9-11,14,20H,17H2,1-2H3,(H,18,21)(H,23,24)/t9-,10-,11+,14-/m1/s1/i3+1,4+1,5+1,6+1,7+1,8+1[1]
SMILES	O=C1--INVALID-LINK--[13C]2=[13CH][13CH]=--INVALID-LINK--[13CH]=[13CH]2)=O">C@([H])[C@]3([H])N1--INVALID-LINK--C(C)(C)S3
Synonyms	Amoxycillin- ¹³ C6, AMPC- ¹³ C6, Helvamox- ¹³ C6, Pasetocin- ¹³ C6, Penimox- ¹³ C6, Zamocillin- ¹³ C6[1][3]

Table 2: Physicochemical Properties of Amoxicillin

Property	Value
Appearance	White to off-white solid
Solubility	Soluble in water.[5] 1 g in about 370 mL water, about 2000 mL alcohol, about 290 mL phosphate buffer (1%, pH 7), about 330 mL methanol.[5]
pKa	pKa ₁ = 2.7 (carboxyl group), pKa ₂ = 7.4 (amino group), pKa ₃ = 9.6 (hydroxyl group)[6]
Melting Point	Decomposes at 194 °C
LogP	0.87

Mechanism of Action

Amoxicillin is a bactericidal antibiotic that inhibits the synthesis of the bacterial cell wall. It acts by competitively inhibiting penicillin-binding proteins (PBPs), which are essential for the cross-linking of peptidoglycan in the final step of cell wall synthesis.[7][8] This disruption leads to a dysfunctional cell wall, making the bacterium susceptible to osmotic lysis and eventual cell death.[7]



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Caption: Mechanism of action of Amoxicillin.

Experimental Protocols

High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) for Amoxicillin Quantification

This section outlines a general methodology for the quantification of amoxicillin in biological matrices, based on established protocols.[\[9\]](#)[\[10\]](#)

1. Sample Preparation (Plasma)

- To 100 μ L of plasma, add an internal standard (e.g., a deuterated analog like Amoxicillin-d4).
- Precipitate proteins by adding a suitable organic solvent (e.g., acetonitrile or methanol) and vortexing.
- Centrifuge the mixture to pellet the precipitated proteins.
- The supernatant can be further diluted or directly injected into the HPLC system.

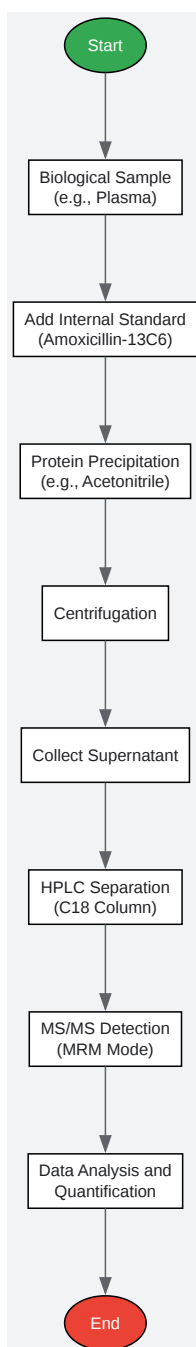
2. Chromatographic Conditions

- HPLC System: A standard HPLC or UPLC system.
- Column: A C18 reversed-phase column is commonly used (e.g., 150 mm x 4.6 mm, 5 μ m).[\[10\]](#)
- Mobile Phase: A gradient elution is typically employed using a mixture of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile with 0.1% formic acid).[\[11\]](#)
- Flow Rate: A typical flow rate is between 0.3 and 1.0 mL/min.[\[10\]](#)[\[11\]](#)
- Column Temperature: Maintained at a constant temperature, for instance, 40 $^{\circ}$ C.

3. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer is commonly used for quantitative analysis.

- Ionization Source: Electrospray ionization (ESI) in positive ion mode is generally preferred for amoxicillin.
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for amoxicillin and the internal standard are monitored.



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Caption: Experimental workflow for Amoxicillin analysis.

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